

Technical Guide: Anticholinesterase Activity of Cyclophenin in vitro

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Compound of Interest

Compound Name: Cyclophenin
CAS No.: 19553-26-5
Cat. No.: B1149668

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Executive Summary

Cyclophenin (CAS# 20007-87-8), a benzodiazepine alkaloid primarily isolated from *Penicillium* species (e.g., *P. polonicum*, *P. cyclopium*), has emerged as a potent, reversible inhibitor of Acetylcholinesterase (AChE). Unlike traditional competitive inhibitors that target the catalytic triad, **Cyclophenin**'s benzodiazepine scaffold suggests a non-competitive or mixed-mode interaction, potentially involving the Peripheral Anionic Site (PAS).

Key Technical Specifications:

- Primary Target: Human Recombinant Acetylcholinesterase (hAChE).
- Potency (IC₅₀): 2.04 μ M (Human recombinant AChE).^[1]
- Mechanism: Reversible inhibition; structurally consistent with non-competitive binding kinetics observed in 1,5-benzodiazepine derivatives.
- Source Organism: *Penicillium polonicum* (Strain MCCC3A00951) and *Penicillium cyclopium*.

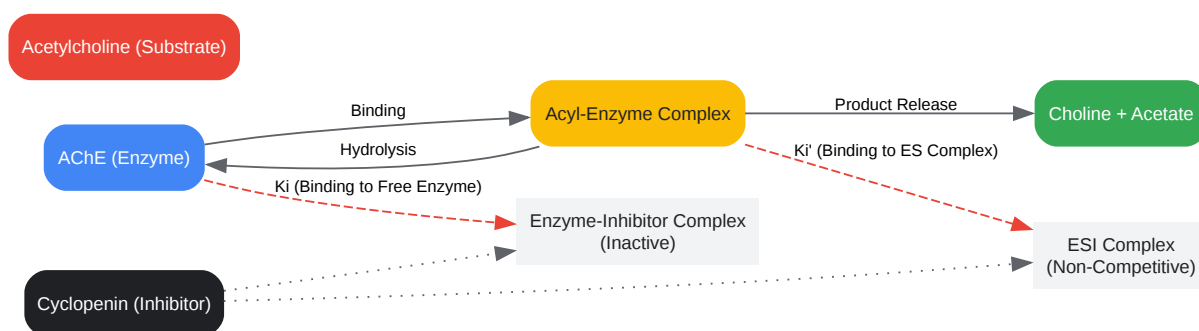
Mechanistic Rationale & Chemical Biology

2.1 Structural Basis of Inhibition

Cyclopenin possesses a unique 1,4-benzodiazepine-2,5-dione core. This scaffold differentiates it from tacrine-like (acridine) or galantamine-like (phenanthrene) inhibitors. The inhibition mechanism is hypothesized to be allosteric or mixed-type, where the molecule binds to the PAS or a hydrophobic pocket near the active site gorge, inducing a conformational change that prevents acetylcholine hydrolysis.

2.2 Pathway Logic (DOT Visualization)

The following diagram illustrates the kinetic equilibrium of **Cyclopenin** (I) interaction with the Enzyme (E) and Substrate (S).



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Figure 1: Kinetic pathway of **Cyclopenin** inhibition. The dashed red lines indicate the formation of inactive complexes (EI and ESI), characteristic of mixed/non-competitive inhibition where the inhibitor can bind both free enzyme and the enzyme-substrate complex.

Experimental Protocol: Modified Ellman's Assay

This protocol is optimized for benzodiazepine alkaloids, addressing solubility issues and spontaneous hydrolysis.

3.1 Reagents & Preparation

- Buffer A: 100 mM Sodium Phosphate buffer (pH 8.0).
- Substrate: Acetylthiocholine iodide (ATChI), 15 mM stock in water.
- Chromogen: 5,5'-Dithiobis(2-nitrobenzoic acid) (DTNB), 3 mM in Buffer A containing 10 mM NaCl.
- Enzyme: Human recombinant AChE (Sigma-Aldrich or equivalent), diluted to 0.5 U/mL in Buffer A containing 0.1% BSA (stabilizer).
- Inhibitor: **Cyclopenin** stock (10 mM) in 100% DMSO.
 - Critical: Serial dilutions must ensure final DMSO concentration in the well is <2% to prevent solvent-induced enzyme inactivation.

3.2 Step-by-Step Workflow

Step	Action	Volume (96-well)	Technical Note
1	Blanking	140 μ L Buffer A	Use separate blanks for substrate spontaneous hydrolysis.
2	Enzyme Addition	20 μ L AChE (0.5 U/mL)	Keep enzyme on ice until immediately before use.
3	Inhibitor Addition	20 μ L Cyclophenin	Test range: 0.01 μ M to 100 μ M. Include Solvent Control (2% DMSO).
4	Pre-Incubation	N/A	Incubate 15 mins @ 25°C. Essential for non-competitive inhibitors to reach equilibrium.
5	Chromogen	10 μ L DTNB (3 mM)	Add rapidly to all wells.
6	Substrate (Start)	10 μ L ATChI (15 mM)	Reaction initiation.
7	Measurement	Kinetic Read	Measure Absorbance @ 412 nm every 30s for 5 mins.

3.3 Validation Criteria (Self-Correcting)

- Linearity: The control reaction (no inhibitor) must show linear absorbance increase () over the first 3 minutes.
- Spontaneous Hydrolysis: Absorbance change in "No Enzyme" wells must be <5% of the "Enzyme Control" wells.
- Positive Control: Galantamine should yield an IC₅₀ of ~0.5–2.0 μ M under these conditions.

Data Analysis & Interpretation

4.1 Calculating % Inhibition

Calculate the velocity (

) of the reaction (slope of Absorbance vs. Time).

4.2 Determination of IC₅₀

Plot % Inhibition (Y-axis) vs. Log[**Cyclophenin**] (X-axis). Fit the data using a non-linear regression (Sigmoidal Dose-Response, Variable Slope).

- Target Value: The curve should cross 50% inhibition at approximately 2.04 μM .

4.3 Kinetic Mode Determination (Lineweaver-Burk)

To confirm the non-competitive nature:

- Run the assay at 4 different fixed concentrations of **Cyclophenin** (e.g., 0, 1, 2.5, 5 μM).
- For each inhibitor concentration, vary the Substrate (ATChI) concentration (0.05 mM – 1.0 mM).

- Plot

vs

.

- Competitive: Lines intersect at the Y-axis (

unchanged,

increases).

- Non-Competitive (Expected for **Cyclophenin**): Lines intersect at the X-axis (

unchanged,

decreases) or to the left of the Y-axis (Mixed).

Comparative Efficacy

Compound	Target Enzyme	IC50 (μM)	Mechanism	Source
Cyclophenin	hAChE	2.04	Reversible / Mixed	Penicillium sp.
Galantamine	hAChE	0.5 - 1.5	Competitive	Galanthus sp.
Tacrine	hAChE	0.2 - 0.4	Mixed	Synthetic
1,5-Benzodiazepine	AChE	~180 - 350	Non-Competitive	Synthetic

Note: **Cyclophenin** shows significantly higher potency (low micromolar range) compared to synthetic 1,5-benzodiazepine derivatives often cited in literature, making it a privileged scaffold for optimization.

References

- Cui, H., et al. (2021). "Bioguided Isolation of **Cyclophenin** Analogues as Potential SARS-CoV-2 Mpro Inhibitors from *Penicillium citrinum* TDPEF34." *Journal of Natural Products*. (Contextualizes isolation and bioactivity profile). Retrieved from [\[Link\]](#)
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